

Application Note & Protocol Guide: A Proposed Stereoselective Total Synthesis of Artemyriantholide D

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Compound of Interest

Compound Name: *Artemyriantholide D*

CAS No.: 421558-76-1

Cat. No.: B1164229

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Artemyriantholide D**, a guaiane-type sesquiterpenoid lactone isolated from *Artemisia argyi*, has garnered interest due to its potential anti-inflammatory properties.^[1] Its complex polycyclic architecture, featuring a hydroazulene core, a fused γ -lactone, and multiple contiguous stereocenters, presents a formidable challenge for chemical synthesis. To date, a total synthesis of **Artemyriantholide D** has not been reported in the peer-reviewed literature. This guide, therefore, presents a novel, plausible, and stereoselective synthetic strategy. By leveraging established and robust transformations from the field of natural product synthesis, this document provides a comprehensive roadmap toward the molecule, intended to serve as a blueprint for researchers in organic synthesis and medicinal chemistry.

Introduction: The Target Molecule

Artemyriantholide D is a member of the guaianolide family of sesquiterpenes, a large class of natural products known for their diverse biological activities and intricate structures.^{[2][3]} These compounds are characterized by a 5-7 fused carbobicyclic (hydroazulene) skeleton. The

specific structure of **Artemyriantholide D** features an α,β -unsaturated γ -lactone, a common pharmacophore in this class, and four stereogenic centers that demand precise three-dimensional control during synthesis. The development of a stereoselective total synthesis would not only provide access to the natural product for further biological evaluation but also open avenues for the creation of novel analogs with potentially enhanced therapeutic properties.

The primary challenges in the synthesis of **Artemyriantholide D** include:

- **Construction of the Hydroazulene Core:** The creation of the strained seven-membered ring fused to a five-membered ring is a significant hurdle.
- **Stereochemical Control:** The relative and absolute stereochemistry of the four stereocenters must be established with high fidelity.
- **Lactone Annulation:** The installation of the α,β -unsaturated lactone ring at a late stage requires chemoselective transformations.

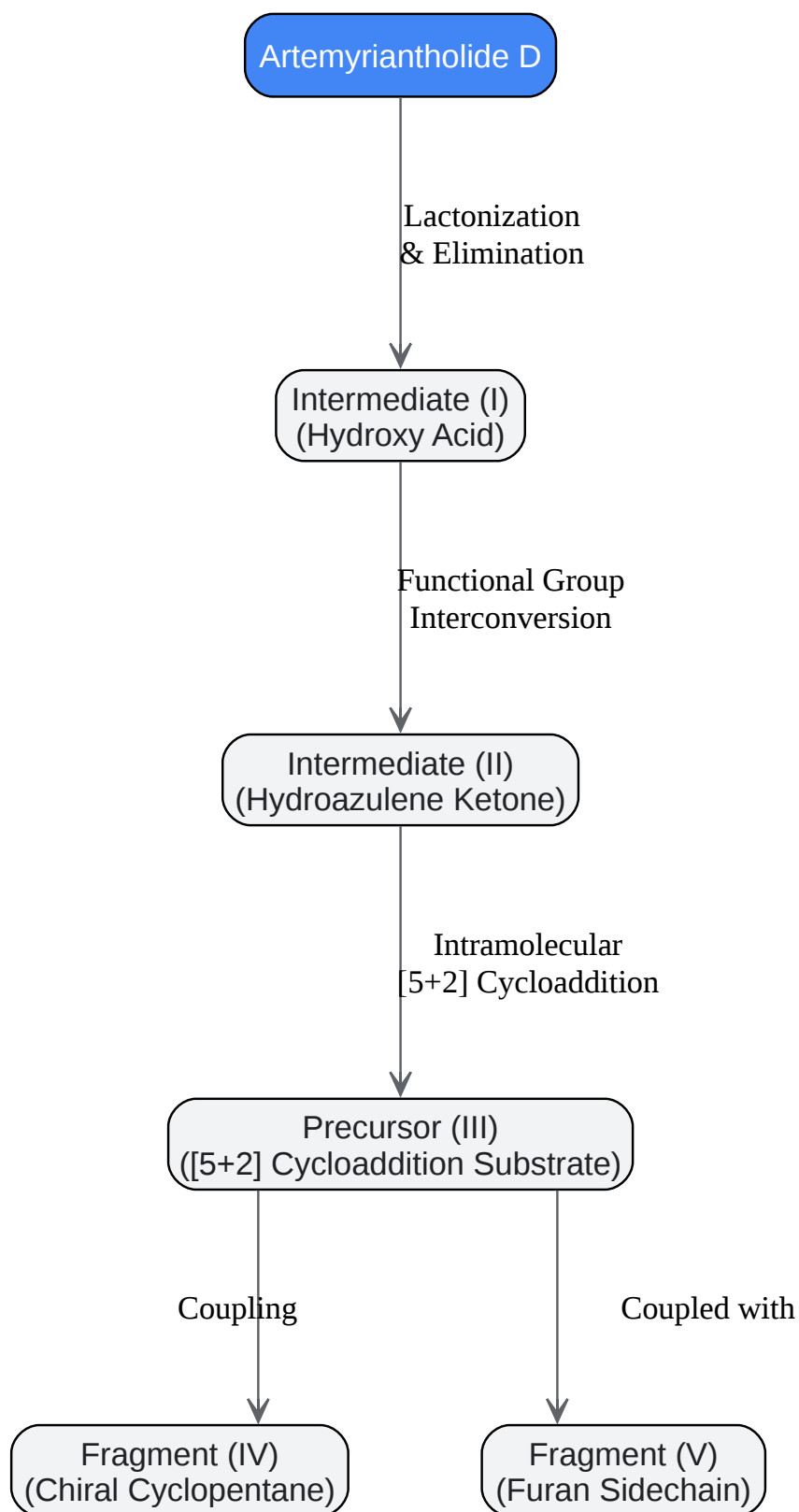
Retrosynthetic Analysis

A convergent and stereocontrolled approach is envisioned for the synthesis of **Artemyriantholide D**. The retrosynthetic analysis begins by simplifying the target molecule at its most reactive sites.

The α,β -unsaturated lactone is a prime candidate for disconnection. It can be formed from a hydroxyl-bearing carboxylic acid precursor via a late-stage lactonization and subsequent elimination. This leads to the advanced intermediate (I). The hydroxyl and carboxyl groups in (I) can be traced back to a more fundamental hydroazulene ketone (II) through functional group interconversion, potentially involving a stereoselective reduction and an oxidation of a primary alcohol.

The hydroazulene core of ketone (II) is the central challenge. We propose its construction via a key intramolecular [5+2] cycloaddition reaction, a powerful method for the synthesis of seven-membered rings.^{[4][5]} This disconnection simplifies the bicyclic system into a tethered pyrylium ylide precursor (III). This precursor, in turn, can be assembled from two simpler fragments: a chiral cyclopentane building block (IV) and a furan-containing side chain (V). This convergent

strategy allows for the independent synthesis and optimization of each fragment before their crucial coupling.



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Caption: Proposed retrosynthetic analysis of **Artemyriantholide D**.

Proposed Forward Synthesis and Protocols

This section details the proposed forward synthesis, organized by the key stages outlined in the retrosynthesis.

Synthesis of Chiral Cyclopentane Fragment (IV)

The synthesis of fragment (IV) would begin from a commercially available chiral starting material, such as (R)-carvone, to establish the initial stereochemistry. This approach is common in the synthesis of guaianolides.[3] The synthesis would involve a Favorskii rearrangement to contract the six-membered ring to a five-membered ring, followed by functional group manipulation to install the required aldehyde for coupling.

Synthesis of Furan Sidechain (V)

Fragment (V), a simple 2-substituted furan with a terminal alkyne, can be prepared in a few steps from commercially available furfural. This would involve a Wittig reaction to extend the side chain, followed by conversion of the resulting alkene to a terminal alkyne.

Fragment Coupling and Key [5+2] Cycloaddition

The coupling of fragments (IV) and (V) would be achieved through the addition of the acetylide derived from (V) to the aldehyde of (IV). The resulting propargyl alcohol would then be converted to the pyrylium ylide precursor (III).

The cornerstone of this synthetic strategy is the intramolecular oxidopyrylium-based [5+2] cycloaddition.[4][5] This reaction is known to efficiently construct the tetracyclic carbon skeleton of related natural products.

Protocol: Intramolecular [5+2] Cycloaddition

- **Precursor Formation:** The coupled product from fragments (IV) and (V) is treated with an oxidizing agent (e.g., m-CPBA) to form an epoxide, which upon heating or treatment with a Lewis acid, rearranges to the oxidopyrylium species in situ.

- **Cycloaddition:** In a suitable high-boiling solvent such as toluene or xylene, the solution of the precursor is heated to reflux (typically 110-140 °C) for 12-24 hours. The reaction progress is monitored by TLC or LC-MS.
- **Workup and Purification:** Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is purified by flash column chromatography on silica gel to yield the hydroazulene ketone (II). The stereochemistry of the newly formed centers is often dictated by the geometry of the tether and the transition state of the cycloaddition.

Elaboration of the Hydroazulene Core and Lactonization

With the core structure (II) in hand, the final steps involve the installation of the lactone ring. This would entail a stereoselective reduction of the ketone, followed by hydroboration-oxidation of the terminal alkene to reveal a primary alcohol. This alcohol would then be oxidized to a carboxylic acid, setting the stage for lactonization to furnish the γ -butyrolactone ring. Finally, introduction of the α,β -unsaturation could be achieved via selenation-elimination or bromination-dehydrobromination to yield **Artemyriantholide D**.

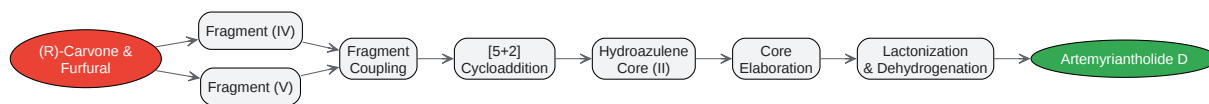
Summary of Proposed Synthetic Sequence

The following table summarizes the key transformations in the proposed synthesis of **Artemyriantholide D**.

Step	Transformation	Key Reagents	Intermediate	Purpose
1	Favorskii Rearrangement	NaOH, H ₂ O ₂	Cyclopentane derivative	Ring contraction to form the five-membered ring.
2	Fragment Coupling	n-BuLi, Aldehyde (IV)	Coupled alcohol	Connection of the two main fragments.
3	[5+2] Cycloaddition	m-CPBA, Toluene, heat	Hydroazulene Ketone (II)	Formation of the 5-7 fused ring system.
4	Ketone Reduction	NaBH ₄ , CeCl ₃	Diastereomeric alcohols	Stereoselective installation of the C-6 hydroxyl group.
5	Hydroboration-Oxidation	9-BBN; H ₂ O ₂ , NaOH	Diol	Installation of the primary alcohol for the lactone.
6	Oxidation	PDC or DMP	Carboxylic acid (I)	Formation of the acid precursor for lactonization.
7	Lactonization	DCC, DMAP	Saturated lactone	Formation of the γ -butyrolactone ring.
8	Dehydrogenation	LDA, PhSeBr; H ₂ O ₂	Artemyriantholide D	Introduction of the α,β -unsaturation.

Workflow Visualization

The proposed synthetic workflow can be visualized as a sequence of key transformations leading to the target molecule.



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Caption: Proposed forward synthesis workflow for **Artemyriantholide D**.

Conclusion

This document outlines a comprehensive and plausible strategy for the stereoselective total synthesis of **Artemyriantholide D**. While this route is currently hypothetical, it is built upon well-precedented and robust chemical transformations that have been successfully applied to the synthesis of other complex guaianolide natural products. The proposed key [5+2] cycloaddition offers an efficient entry into the challenging hydroazulene core. The successful execution of this synthesis would provide valuable material for biological studies and demonstrate the power of modern synthetic organic chemistry in assembling complex molecular architectures. This guide serves as a foundational document to inspire and direct future efforts toward the first total synthesis of this intriguing natural product.

References

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